

(2-Chloropyrimidin-4-yl)boronic acid chemical properties

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Compound of Interest

Compound Name: (2-Chloropyrimidin-4-yl)boronic acid

CAS No.: 1228431-85-3

Cat. No.: B595200

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An In-depth Technical Guide to **(2-Chloropyrimidin-4-yl)boronic acid**: Synthesis, Reactivity, and Applications in Drug Discovery

Introduction

(2-Chloropyrimidin-4-yl)boronic acid is a pivotal heterocyclic building block in modern medicinal chemistry and organic synthesis. Its unique electronic properties and versatile reactivity make it an invaluable reagent for introducing the 2-chloropyrimidine scaffold into complex molecules. This pyrimidine core is a common feature in a multitude of biologically active compounds, serving as a versatile template for kinase inhibitors, G-protein coupled receptor (GPCR) modulators, and other therapeutic agents. The presence of both a reactive boronic acid moiety and a chloro-substituent allows for sequential, site-selective cross-coupling reactions, enabling the rapid diversification of molecular structures.

This guide provides a comprehensive technical overview for researchers, chemists, and drug development professionals. It delves into the core chemical properties, synthesis, handling,

and key applications of **(2-Chloropyrimidin-4-yl)boronic acid**, with a focus on the practical insights and mechanistic rationale that underpin its successful use in the laboratory.

Physicochemical Properties and Characterization

A thorough understanding of the fundamental properties of a reagent is the bedrock of its effective application. **(2-Chloropyrimidin-4-yl)boronic acid** is a solid material whose stability and reactivity are intrinsically linked to its structure.

Core Chemical Data

The essential identifiers and computed physical properties of **(2-Chloropyrimidin-4-yl)boronic acid** are summarized below. These values are critical for reaction planning, stoichiometric calculations, and analytical characterization.

Property	Value	Source(s)
CAS Number	1228431-85-3	[1][2]
Molecular Formula	C ₄ H ₄ BClN ₂ O ₂	[1][2]
Molecular Weight	158.35 g/mol	[1][2]
IUPAC Name	(2-chloropyrimidin-4-yl)boronic acid	[1]
SMILES	B(C1=NC(=NC=C1)Cl)(O)O	[1]
InChIKey	XGJRTXXCLIXKK-UHFFFAOYSA-N	[1]
Predicted Boiling Point	425.4 ± 37.0 °C	[3]
Predicted Density	1.52 ± 0.1 g/cm ³	[3]
Predicted pKa	5.83 ± 0.53	[3]

Stability and Handling Considerations

Boronic acids, particularly those containing heterocyclic systems, can exhibit inherent instability.[4] 2-Heterocyclic boronic acids are known to be susceptible to decomposition

pathways such as protodeboronation (loss of the boronic acid group), oxidation, and polymerization.[4] This instability can be accelerated by heat, the presence of base, or palladium catalysts, posing a significant challenge during storage and cross-coupling reactions. [4]

Expert Insight: The free boronic acid is often hygroscopic and sensitive to air. For this reason, it is frequently handled and sold as a more stable derivative, such as its pinacol ester. Pinacol esters serve as "boronic acid surrogates," protecting the reactive C-B bond while being robust enough for purification and long-term storage.[5] Another advanced strategy involves the use of N-methyliminodiacetic acid (MIDA) boronates, which offer exceptional benchtop stability and are designed for the slow, controlled release of the free boronic acid under specific reaction conditions.[4] When using the free boronic acid, it is imperative to store it under an inert atmosphere (Argon or Nitrogen), in a cool, dry environment to minimize degradation.

Analytical Characterization

Confirmation of identity and purity is paramount. The primary methods for characterizing **(2-Chloropyrimidin-4-yl)boronic acid** and its derivatives include:

- NMR Spectroscopy (^1H , ^{13}C , ^{11}B): Proton NMR will show characteristic signals for the pyrimidine ring protons. Carbon NMR will confirm the number of unique carbon environments. Boron-11 NMR is particularly useful for observing the boron atom itself, which should appear as a broad singlet.
- Mass Spectrometry (MS): Provides the molecular weight of the compound, confirming its elemental composition. A common observation in the mass spectrum of boronic acids is the parent ion peak corresponding to $[\text{M}+\text{H}]^+$. [6][7]
- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the material. A well-defined peak with minimal impurities is desired.

Synthesis and Purification

While **(2-Chloropyrimidin-4-yl)boronic acid** is commercially available, understanding its synthesis provides valuable context for its reactivity and potential impurities. A common and effective method for synthesizing aryl and heteroaryl boronic acids is through a halogen-metal exchange followed by quenching with an electrophilic boron source.

Synthetic Protocol: Halogen-Metal Exchange and Borylation

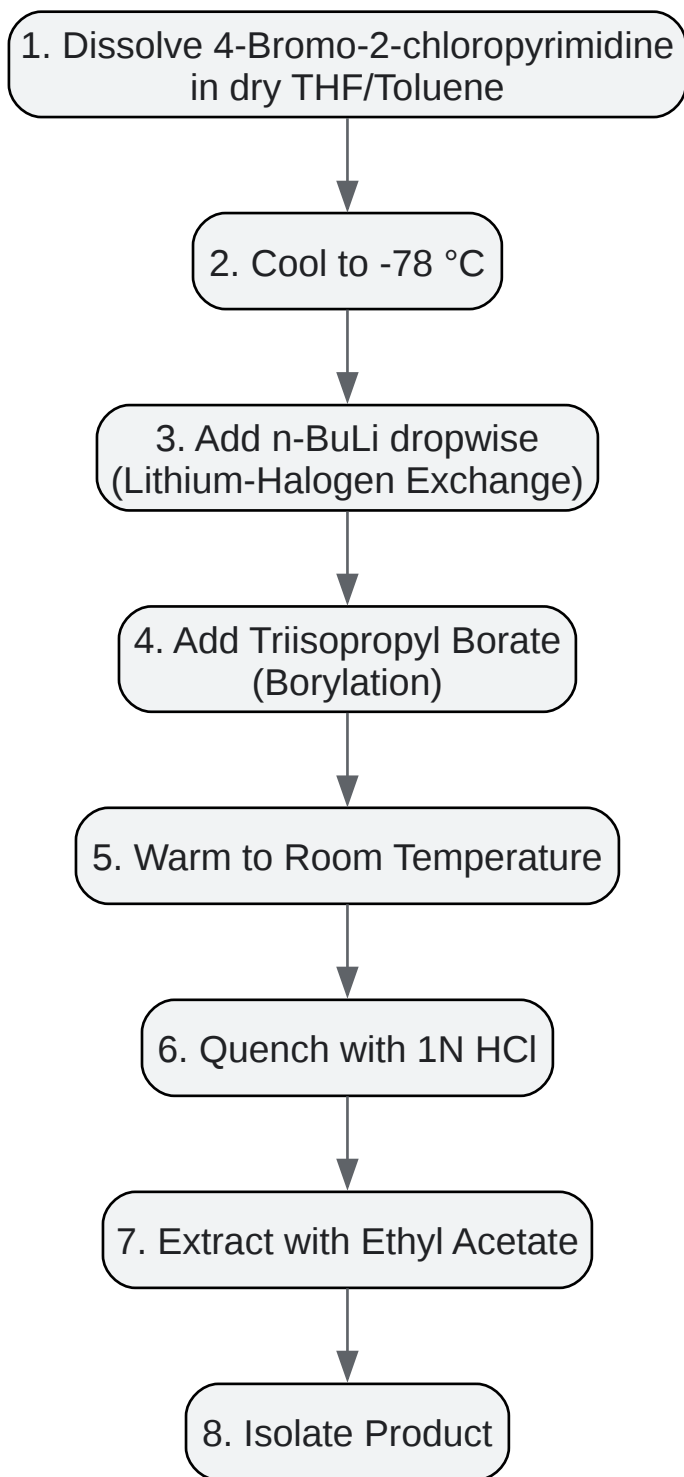
This protocol is adapted from a well-established procedure for a closely related isomer, 2-chloropyrimidin-5-ylboronic acid, which demonstrates the core principles of the synthesis.^{[6][7]} The starting material would be 2,4-dichloropyrimidine or a suitably protected 4-halopyrimidine.

Step-by-Step Methodology:

- **Reaction Setup:** A flame-dried, three-neck round-bottom flask is equipped with a magnetic stir bar, a thermometer, a nitrogen/argon inlet, and a rubber septum. The flask is charged with the starting halide (e.g., 4-bromo-2-chloropyrimidine) (1.0 equiv) and dissolved in a dry, ethereal solvent like a mixture of THF and toluene (4:1 v/v).
- **Cryogenic Cooling:** The reaction mixture is cooled to -78 °C using a dry ice/acetone bath. This low temperature is critical to prevent side reactions and decomposition of the highly reactive organolithium intermediate.
- **Lithiation:** n-Butyllithium (n-BuLi) in hexanes (1.1 equiv) is added dropwise via syringe, ensuring the internal temperature does not rise significantly. The formation of the lithium-halogen exchange product is typically allowed to proceed for several hours at -78 °C.^[6]
- **Borylation:** An electrophilic boron source, such as triisopropyl borate (B(Oi-Pr)₃) (1.2 equiv), is added dropwise at -78 °C. The reaction is stirred at this temperature before being allowed to slowly warm to room temperature.
- **Aqueous Workup and Purification:** The reaction is quenched by the addition of water or aqueous acid (e.g., 1N HCl). The resulting mixture is partitioned between an organic solvent (like ethyl acetate) and the aqueous phase. The pH of the aqueous layer is adjusted to be acidic (pH 2-3) to ensure the boronic acid is in its neutral, less soluble form.^{[6][7]} The organic layers are combined, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude boronic acid, often as a white solid.^[6]

Synthetic Workflow Diagram

The logical flow of the synthesis is depicted below.



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A generalized workflow for the synthesis of (2-Chloropyrimidin-4-yl)boronic acid.

Reactivity and Key Applications in Drug Discovery

The primary utility of **(2-Chloropyrimidin-4-yl)boronic acid** lies in its application as a coupling partner in palladium-catalyzed Suzuki-Miyaura reactions.^{[8][9]}

The Suzuki-Miyaura Cross-Coupling Reaction

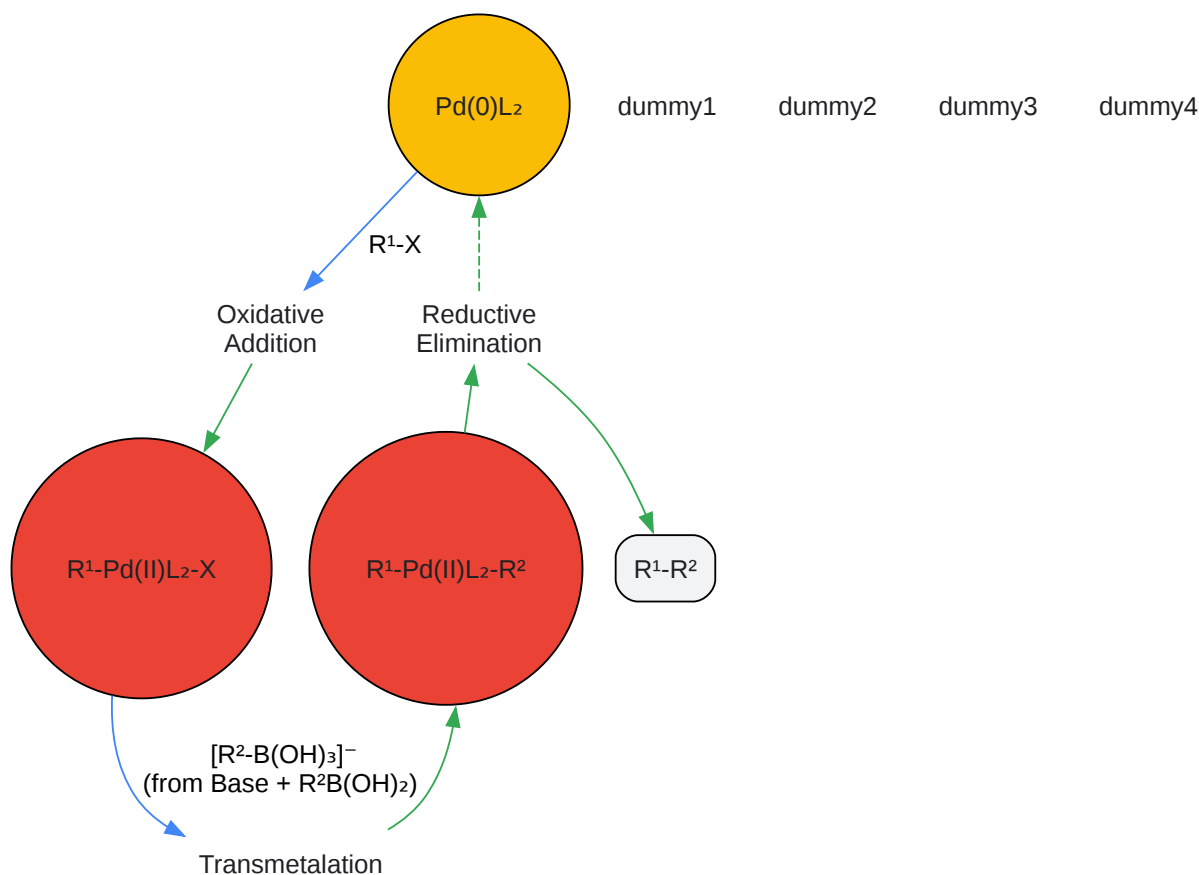
This Nobel Prize-winning reaction is one of the most powerful methods for forming carbon-carbon bonds. In this context, the boronic acid couples with an aryl or heteroaryl halide (or triflate) to construct a biaryl system, a common motif in pharmaceutical compounds.

Generalized Protocol for Suzuki-Miyaura Coupling:

- **Reagent Assembly:** To a reaction vessel, add the aryl halide (1.0 equiv), **(2-Chloropyrimidin-4-yl)boronic acid** (1.1-1.5 equiv), a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%), and a base (e.g., K₂CO₃, Cs₂CO₃, 2-3 equiv).
- **Solvent Addition:** Add a degassed solvent system, typically a mixture of an organic solvent (e.g., dioxane, DME, or toluene) and water. The water is crucial for the hydrolysis of boronate esters and plays a role in the catalytic cycle.
- **Inert Atmosphere:** Purge the vessel with an inert gas (argon or nitrogen) for 5-10 minutes to remove oxygen, which can deactivate the palladium catalyst.
- **Heating:** Heat the reaction mixture to a temperature typically between 80-110 °C with vigorous stirring. Reaction progress is monitored by TLC or LC-MS.
- **Workup:** Upon completion, the reaction is cooled, diluted with water and an organic solvent, and the layers are separated. The aqueous layer is extracted, and the combined organic layers are washed, dried, and concentrated.
- **Purification:** The crude product is purified, usually by flash column chromatography on silica gel.

Suzuki-Miyaura Catalytic Cycle

The mechanism of the Suzuki-Miyaura reaction is a well-studied catalytic cycle involving three key steps: oxidative addition, transmetalation, and reductive elimination.



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The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction. R^2 represents the (2-chloropyrimidin-4-yl) group.

Safety, Storage, and Handling

Proper handling of **(2-Chloropyrimidin-4-yl)boronic acid** is essential for both user safety and maintaining the integrity of the reagent. Based on data from similar compounds, it should be treated as a hazardous chemical.^{[10][11]}

Hazard Profile:

- Skin Irritation: Causes skin irritation.[10][12]
- Eye Irritation: Causes serious eye irritation.[10][11]
- Respiratory Irritation: May cause respiratory tract irritation.[10][12]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH-approved respirator is recommended.[11]
- Skin and Body Protection: Wear a lab coat.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[12][13]
- For long-term stability, storage under an inert atmosphere (argon or nitrogen) is highly recommended to prevent degradation from moisture and air.[10]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[10]

First Aid Measures:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.
[11]
- Skin: Wash off immediately with plenty of soap and water. Remove contaminated clothing.
[11]
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[11]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[14\]](#)

Conclusion

(2-Chloropyrimidin-4-yl)boronic acid stands out as a high-value synthetic intermediate. Its capacity for selective functionalization via the Suzuki-Miyaura coupling makes it a powerful tool for constructing complex molecular architectures relevant to pharmaceutical research. While its handling requires care due to potential instability and irritant properties, a solid understanding of its synthesis, reactivity, and storage requirements enables chemists to leverage its full potential. By following the protocols and principles outlined in this guide, researchers can confidently and effectively incorporate this versatile building block into their synthetic strategies, accelerating the discovery and development of new chemical entities.

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